

# LTB4 Antibody Cross-Reactivity with 5-oxo-LTB4: A Comparative Guide

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## Compound of Interest

Compound Name: 5-oxo Leukotriene B4

Cat. No.: B15555528

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For researchers in immunology, inflammation, and drug development, the specificity of immunoassays is paramount for generating reliable and reproducible data. This guide provides a detailed comparison of the cross-reactivity of Leukotriene B4 (LTB4) antibodies with its oxidized metabolite, 5-oxo-LTB4. Understanding the potential for cross-reactivity is crucial for the accurate quantification of these potent lipid mediators.

## Data Summary: Antibody Specificity

The cross-reactivity of commercially available LTB4 antibodies is a critical factor in experimental design. While direct cross-reactivity data for 5-oxo-LTB4 is not always explicitly provided by manufacturers, analysis of cross-reactivity with structurally similar molecules offers valuable insight into antibody specificity. Below is a summary of cross-reactivity data from a representative LTB4 enzyme-linked immunosorbent assay (ELISA) kit.

Compound	Cross-Reactivity (%)
Leukotriene B4 (LTB4)	100%
Leukotriene B5	390%
20-hydroxy Leukotriene B4	36%
12-epi-Leukotriene B4	6.8%
20-carboxy Leukotriene B4	2.3%
6-trans Leukotriene B4	0.13%
6-trans-12-epi Leukotriene B4	0.09%
Resolvin D2	0.06%
Resolvin D1	0.05%
Arachidonic Acid	0.05%
Prostaglandin F2 $\alpha$	0.05%
12(S)-HETE	0.04%
Prostaglandin E2	0.04%
Leukotriene D4	<0.02%
5(S)-HETE	<0.01%
5-oxo-EETE	<0.01%
Leukotriene A4	<0.01%
Leukotriene C4	<0.01%
Leukotriene E4	<0.01%

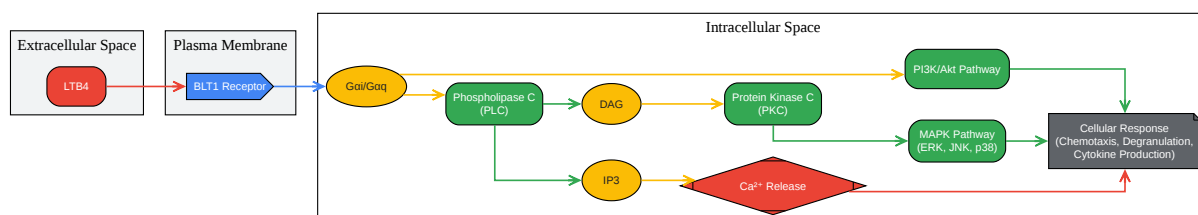
Data sourced from Cayman Chemical LTB4 ELISA Kit datasheet.[\[1\]](#)

Based on this data, the antibody shows high specificity for LTB4. The cross-reactivity with 5-oxo-EETE, a structurally related 5-lipoxygenase metabolite, is less than 0.01%.[\[1\]](#) Given the structural similarity between 5-oxo-EETE and 5-oxo-LTB4, it is highly probable that the cross-

reactivity of the LTB4 antibody with 5-oxo-LTB4 is also minimal. However, researchers should confirm this with their specific antibody and assay conditions.

## Signaling Pathways: LTB4 vs. 5-oxo-Eicosanoids

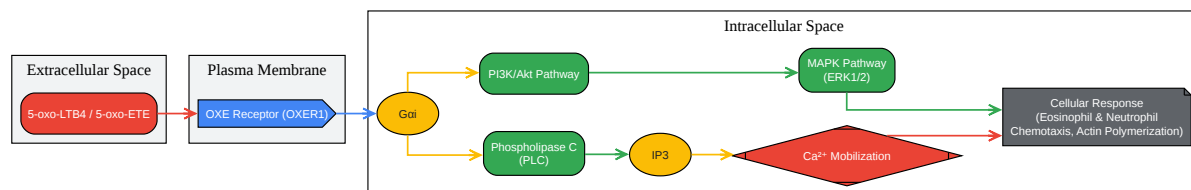
LTB4 and 5-oxo-eicosanoids are both potent inflammatory mediators, but they elicit their effects through distinct G protein-coupled receptors (GPCRs) and downstream signaling cascades.

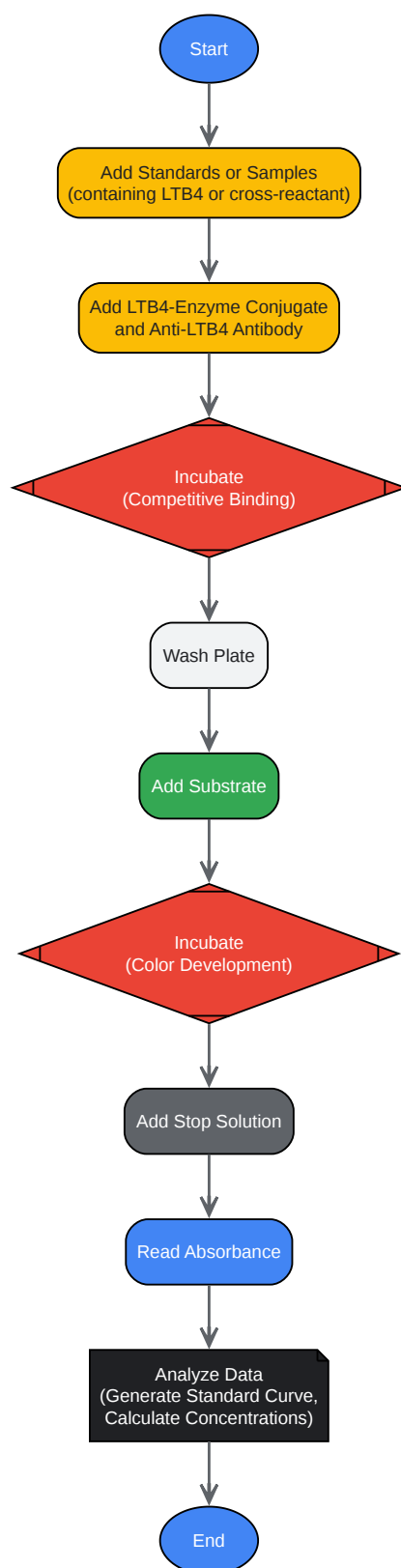


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**Figure 1.** LTB4 Signaling Pathway.

LTB4 primarily signals through the high-affinity BLT1 receptor, a Gai and Gαq coupled-protein. [2][3] This activation leads to the stimulation of phospholipase C (PLC), resulting in the generation of inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 mediates the release of intracellular calcium, while DAG activates protein kinase C (PKC). These events, along with the activation of the PI3K/Akt and MAPK pathways, culminate in various cellular responses, including chemotaxis, degranulation, and the production of pro-inflammatory cytokines.[4]





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## References

- 1. caymanchem.com [caymanchem.com]
- 2. 5-LO-derived LTB4 plays a key role in MCP-1 expression in HMGB1-exposed VSMCs via a BLTR1 signaling axis - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Leukotriene B4 receptors [pubmed.ncbi.nlm.nih.gov]
- 4. Leukotriene B4 BLT Receptor Signaling Regulates the Level and Stability of Cyclooxygenase-2 (COX-2) mRNA through Restricted Activation of Ras/Raf/ERK/p42 AUF1 Pathway - PMC [pmc.ncbi.nlm.nih.gov]
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